

Understanding N-Boc-N-bis(PEG3-OH) and Linker Design

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Compound Focus: N-Boc-N-bis(PEG3-OH)

CAS No.: 2093154-01-7

Cat. No.: S536798

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The compound **N-Boc-N-bis(PEG3-OH)** is a small molecule featuring a Boc-protected amino group and two terminal hydroxy groups [1]. In PROTAC synthesis, its primary function is as a **building block or "linker precursor."**

The hydroxy groups can be chemically derivatized or replaced with other reactive functional groups (like acids or amines) to connect the E3 ligase ligand to the target protein ligand [1] [2]. The Boc (tert-butoxycarbonyl) protecting group can be removed under acidic conditions to reveal a free amine, offering another point for chemical attachment [1].

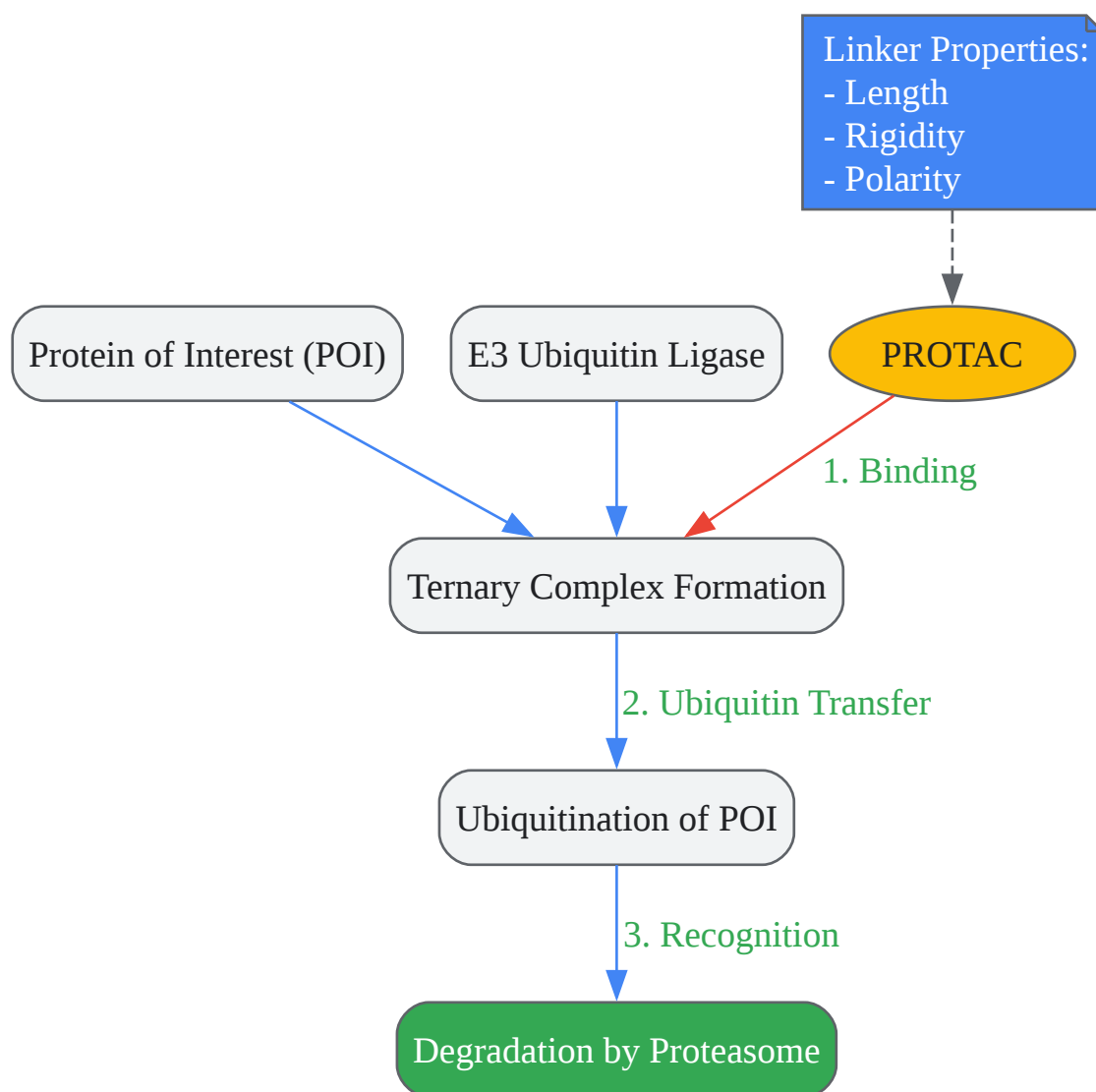
While specific data on **N-Boc-N-bis(PEG3-OH)** is lacking, its structure falls into the **PEG-based linker** category. The table below summarizes the general properties of different linker classes, which are critical for PROTAC performance [3].

Linker Type	Key Properties	Typical Role in PROTACs	Considerations
PEG (e.g., PEG3) [4] [3]	Flexibility, high water solubility, conformational adaptability	First-pass screening; improves solubility; explores optimal length	Can dominate molecular weight; potential for metabolic O-dealkylation
Alkyl [3]	Hydrophobicity, flexibility, low molecular	Enhances cell permeability and oral bioavailability	Susceptible to oxidative metabolism; can lead to

Linker Type	Key Properties	Typical Role in PROTACs	Considerations
	weight		"hook effect"
Aromatic [3]	Rigidity, planarity, metabolic stability	Pre-organizes PROTAC; reduces entropic cost of ternary complex formation	Can cause low solubility and aggregation
Heteroaryl / Nitrogen-based [3]	Rigidity, polarity, hydrogen-bonding capability	Fine-tunes properties; can engage in protein interactions	Synthetically accessible; growing in popularity for optimized degraders

The PROTAC Mechanism and Experimental Evaluation

To contextualize how linker performance is measured, the diagram below illustrates the PROTAC mechanism and the points where linker properties have a critical impact.



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For researchers, evaluating a PROTAC's performance involves specific experimental protocols that indirectly assess the linker's effectiveness [5]:

- **In vitro Biochemical Assays:** Techniques like **Surface Plasmon Resonance (SPR)** are used to measure the binding affinity (Kd) and kinetics of the ternary complex. A key metric is **cooperativity (α)**, calculated as the ratio of the binary complex Kd to the ternary complex Kd. A higher value indicates the linker successfully stabilizes the interaction between the POI and the E3 ligase [5].
- **Cellular Degradation Assays:** This involves treating cells expressing the POI with the PROTAC and measuring the reduction in protein levels over time via Western blot or other methods. The **DC₅₀** (half-maximal degradation concentration) and **Dmax** (maximum degradation achieved) are critical potency metrics. These assays also test for the "hook effect," where high PROTAC concentrations inhibit

degradation, and use proteasome inhibitors (e.g., MG132) to confirm the mechanism is proteasome-dependent [5] [2].

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References

1. - N - Boc - N (bis - PEG), 2093154-01-7 | BroadPharm 3 OH [broadpharm.com]
2. Synthesis Kits for Targeted Protein PROTAC Degradation [sigmaaldrich.com]
3. Linkers Guide - Types & Ordering Options - PROTAC Sciences BOC [ptc.bocsci.com]
4. N-Boc-N-bis(PEG3-acid) | PROTAC Linkers [medchemexpress.com]
5. Targeted Protein Degradation : Challenges and... - Aragen Life Sciences [aragen.com]

To cite this document: Smolecule. [Understanding N-Boc-N-bis(PEG3-OH) and Linker Design]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b536798#n-boc-n-bis-peg3-oh-performance-in-protac-synthesis>]

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